

# Discovery and history of Mordant Red 19 dye

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## Compound of Interest

Compound Name: Mordant red 19

Cat. No.: B1208130

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An In-depth Technical Guide to the Discovery and History of **Mordant Red 19**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the mordant dye C.I. **Mordant Red 19**. It details the dye's history, chemical properties, synthesis, and application methodologies.

## Introduction and History

**Mordant Red 19** (C.I. 18735) is a synthetic azo dye that emerged in the early 20th century.<sup>[1]</sup> Unlike ancient natural dyes such as Alizarin, which were used for millennia, **Mordant Red 19** is a product of modern industrial chemistry. As an azo dye, its structure is characterized by the presence of a nitrogen-nitrogen double bond (N=N), which forms the chromophore.

Its primary application is in the dyeing of textiles, particularly protein fibers like wool. It is a mordant dye, meaning it requires a substance (a mordant), typically a metal salt, to bind the dye to the fabric.<sup>[2][3]</sup> The mordant forms a coordination complex with the dye molecule and attaches to the fiber, enhancing the fastness and influencing the final color of the dyed material.<sup>[3]</sup> Chromium salts are commonly used as mordants with this dye.<sup>[2]</sup>

## Chemical and Physical Properties

**Mordant Red 19** is an organic compound with the chemical formula  $C_{16}H_{13}ClN_4O_5S$ .<sup>[2]</sup> It is typically supplied as its sodium salt ( $C_{16}H_{12}ClN_4NaO_5S$ ).<sup>[4]</sup>

## Quantitative Data Summary

The key chemical and physical properties of **Mordant Red 19** are summarized in the tables below.

Table 1: Chemical Identifiers and Properties

Property	Value	Reference(s)
IUPAC Name	5-Chloro-2-hydroxy-3-(3-methyl-5-oxo-1-phenyl-4,5-dihydro-1H-pyrazol-4-ylazo)-benzenesulfonic acid	[2]
Common Name	Mordant Red 19	[2]
C.I. Name	C.I. Mordant Red 19, 18735	[4]
Other Names	Superchrome Red G, Metachrome Red 5G, Chrome Red 3G	[2]
CAS Number	25746-81-0; 1934-24-3 (sodium salt)	[2]
Chemical Formula	C <sub>16</sub> H <sub>13</sub> ClN <sub>4</sub> O <sub>5</sub> S	[2]
Molar Mass	408.81 g·mol <sup>-1</sup> (Acid form); 430.80 g·mol <sup>-1</sup> (Sodium salt)	[2][4]
Appearance	Red powder	[5]
Absorbance Peak (λ <sub>max</sub> )	196 nm	[5]

Table 2: Colorimetric Data

Color Space	Values	Reference(s)
HEX Triplet	#AE0C00	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
RGB	174, 12, 0	<a href="#">[2]</a> <a href="#">[7]</a>
CMYK	0, 93.1, 100, 31.8	<a href="#">[7]</a>
HSV	4°, 100%, 68%	<a href="#">[2]</a> <a href="#">[6]</a>

Table 3: Solubility and Behavior in Solvents

Solvent	Solubility / Behavior	Reference(s)
Water	Soluble (orange-red solution)	<a href="#">[4]</a>
Ethanol	Soluble (brownish-light orange)	<a href="#">[4]</a>
Acetone	Soluble	<a href="#">[4]</a>
Cellosolve	Soluble	<a href="#">[4]</a>
Other Organic Solvents	Insoluble	<a href="#">[4]</a>
Concentrated H <sub>2</sub> SO <sub>4</sub>	Yellow-orange, precipitates yellow upon dilution	<a href="#">[4]</a>
Concentrated HNO <sub>3</sub>	Shallow olive-brown solution	<a href="#">[4]</a>
10% NaOH Solution	Turns yellow-orange	<a href="#">[4]</a>

Table 4: Fastness Properties on Wool

Property	ISO Rating	AATCC Rating	Reference(s)
Light Fastness	6	6	[4]
Washing (Soaping)	4-5	5	[4]
Perspiration Fastness	4-5	5	[4]
Water Fastness	4-5	-	[4]
Fulling (Alkali)	4	-	[4]
Fulling (Acid)	5	-	[4]
Ironing	3	5	[4]

## Experimental Protocols

### Synthesis of Mordant Red 19

The industrial manufacturing process for **Mordant Red 19** involves a two-step diazotization and coupling reaction.[4][8]

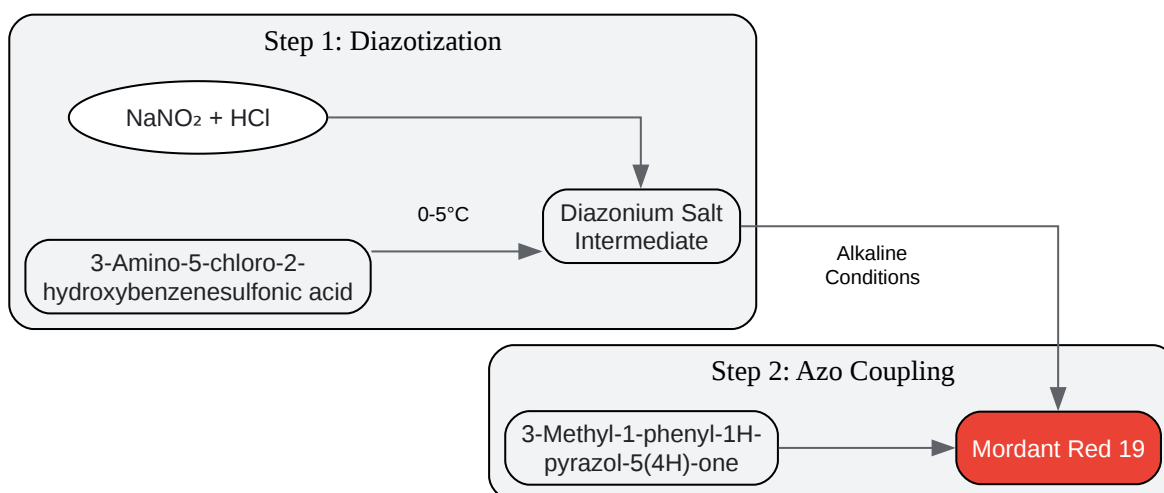
#### Step 1: Diazotization of 3-Amino-5-chloro-2-hydroxybenzenesulfonic acid

- Prepare a solution of 3-Amino-5-chloro-2-hydroxybenzenesulfonic acid in an acidic medium (e.g., hydrochloric acid).
- Cool the solution to 0-5 °C in an ice bath.
- Slowly add a solution of sodium nitrite ( $\text{NaNO}_2$ ) to the cooled solution with constant stirring.
- The reaction produces a diazonium salt intermediate. Maintain the low temperature to ensure the stability of the salt.

#### Step 2: Azo Coupling

- Prepare a separate alkaline solution of the coupling agent, 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one.

- Slowly add the previously prepared cold diazonium salt solution to the coupling agent solution.
- Maintain the temperature and pH of the reaction mixture to facilitate the electrophilic substitution reaction.
- The azo coupling reaction occurs, forming the **Mordant Red 19** dye.
- The resulting dye precipitates from the solution and can be isolated by filtration, followed by washing and drying.



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Synthesis pathway for **Mordant Red 19**.

## Application Protocol: Mordant Dyeing of Wool

This protocol outlines a general procedure for dyeing wool fibers with **Mordant Red 19** using a chromium mordant.

Materials:

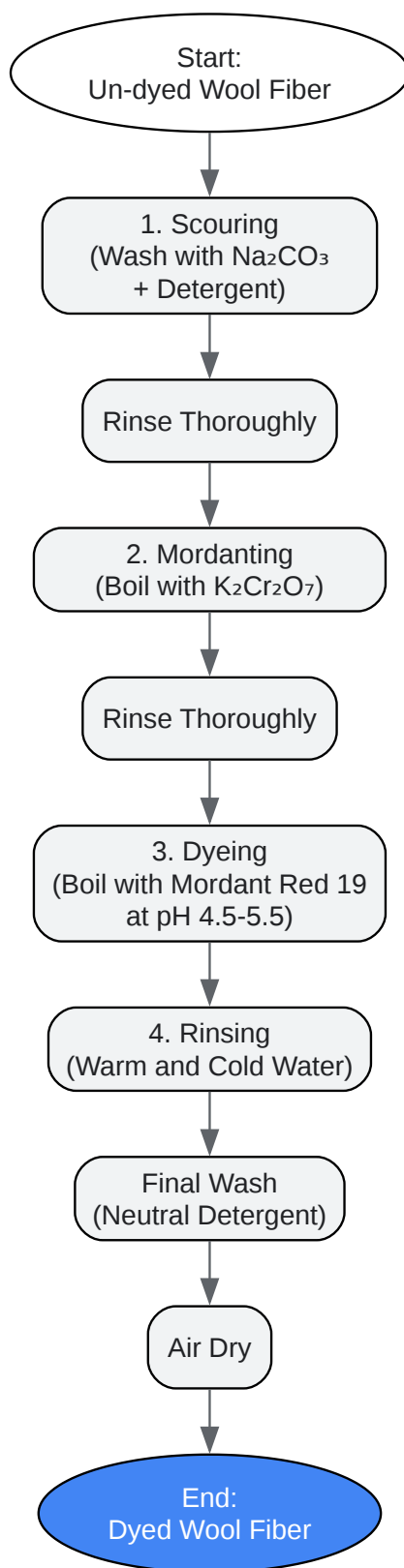
- Wool yarn or fabric

- **Mordant Red 19** dye
- Potassium dichromate (mordant)
- Acetic acid or sulfuric acid (for pH control)
- Sodium carbonate (for scouring)
- Non-ionic detergent
- Deionized or distilled water
- Stainless steel dye bath and heating equipment
- Glass stirring rods
- Personal Protective Equipment (gloves, goggles, lab coat)

Procedure:

- Scouring (Cleaning the Fiber):
  - Wash the wool in a solution of 0.5 g/L sodium carbonate and 1 g/L non-ionic detergent at 40-50°C for 30 minutes to remove impurities.
  - Rinse thoroughly with warm water, then cold water, until the water runs clear.
- Mordanting:
  - Prepare a mordant bath with a liquor ratio of 40:1 (40 mL of water for every 1 g of wool).
  - Dissolve potassium dichromate (3% on weight of fiber, owf) in the water.
  - Enter the wet, scoured wool into the mordant bath.
  - Slowly raise the temperature to boiling (100°C) over 45-60 minutes.
  - Hold at boiling for 60 minutes, stirring gently to ensure even mordanting.

- Allow the bath to cool slowly, then remove the wool and rinse thoroughly.
- Dyeing:
  - Prepare a new dye bath with a 40:1 liquor ratio.
  - Dissolve the required amount of **Mordant Red 19** dye (e.g., 2% owf) in a small amount of hot water and add it to the dye bath.
  - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
  - Enter the wet, mordanted wool into the dye bath at approximately 40°C.
  - Raise the temperature to boiling over 45-60 minutes.
  - Maintain at boiling for 60-90 minutes, stirring gently.
  - Allow the bath to cool gradually.
- Rinsing and Finishing:
  - Remove the dyed wool from the exhausted dye bath.
  - Rinse with warm water, followed by cold water, until no more color bleeds from the fiber.
  - A final wash with a neutral detergent can be performed to remove any unfixed dye.
  - Squeeze out excess water and allow the wool to air dry away from direct sunlight.



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Experimental workflow for mordant dyeing.



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## References

- 1. piktochart.com [piktochart.com]
- 2. Mordant red 19 - Wikipedia [en.wikipedia.org]
- 3. Internet Colors - Set of 1035 - Mordant Red 19 Color [paulnoll.com]
- 4. worlddyevariety.com [worlddyevariety.com]
- 5. Absorption [Mordant Red 19] | AAT Bioquest [aatbio.com]
- 6. Mordant Red 19 color - #AE0C00 - The Official Register of Color Names [color-register.org]
- 7. Mordant red 19 / #ae0c00 hex color [colorhexa.com]
- 8. China Biggest C.I. Mordant Red 19 Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever [dyestuffscn.com]
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